

5-Chloro-2-methyl-3-nitrobenzaldehyde

molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Technical Whitepaper: 5-Chloro-2-methyl-3-nitrobenzaldehyde

Executive Summary

5-Chloro-2-methyl-3-nitrobenzaldehyde is a highly functionalized aromatic building block utilized extensively in advanced medicinal chemistry and drug discovery. Characterized by its unique substitution pattern—an electrophilic aldehyde, a sterically hindering ortho-methyl group, and electron-withdrawing nitro and chloro substituents—this compound serves as a critical intermediate in the synthesis of complex pharmacophores, most notably Retinoid-related orphan receptor gamma (ROR γ) modulators[1]. This whitepaper provides an authoritative guide on its physicochemical properties, synthetic methodology, and analytical validation protocols.

Physicochemical Profiling & Structural Elucidation

Understanding the exact quantitative properties of **5-Chloro-2-methyl-3-nitrobenzaldehyde** is critical for stoichiometric precision during synthesis and downstream purification. The presence of the ortho-methyl group forces the aldehyde and nitro groups into specific steric conformations, which significantly influences its reactivity in condensation and reductive amination reactions.

Quantitative Data Summary

Property	Value	Causality / Significance
IUPAC Name	5-Chloro-2-methyl-3-nitrobenzaldehyde	Defines exact regiochemistry on the benzene ring.
CAS Number	1613329-99-9	Unique identifier for procurement and safety tracking[2].
Molecular Formula	C ₈ H ₆ ClNO ₃	Baseline for mass spectrometry and elemental analysis[2].
Molecular Weight	199.59 g/mol	Essential for calculating molar equivalents in reactions.
Exact Mass	199.0036 Da	Target value for High-Resolution Mass Spectrometry (HRMS).
SMILES	<chem>O=CC1=CC(Cl)=CC(=O)=C1C</chem>	Facilitates computational chemistry and ADMET modeling[3].
Storage Conditions	2–8°C, Inert Atmosphere	Prevents auto-oxidation of the aldehyde to a carboxylic acid.

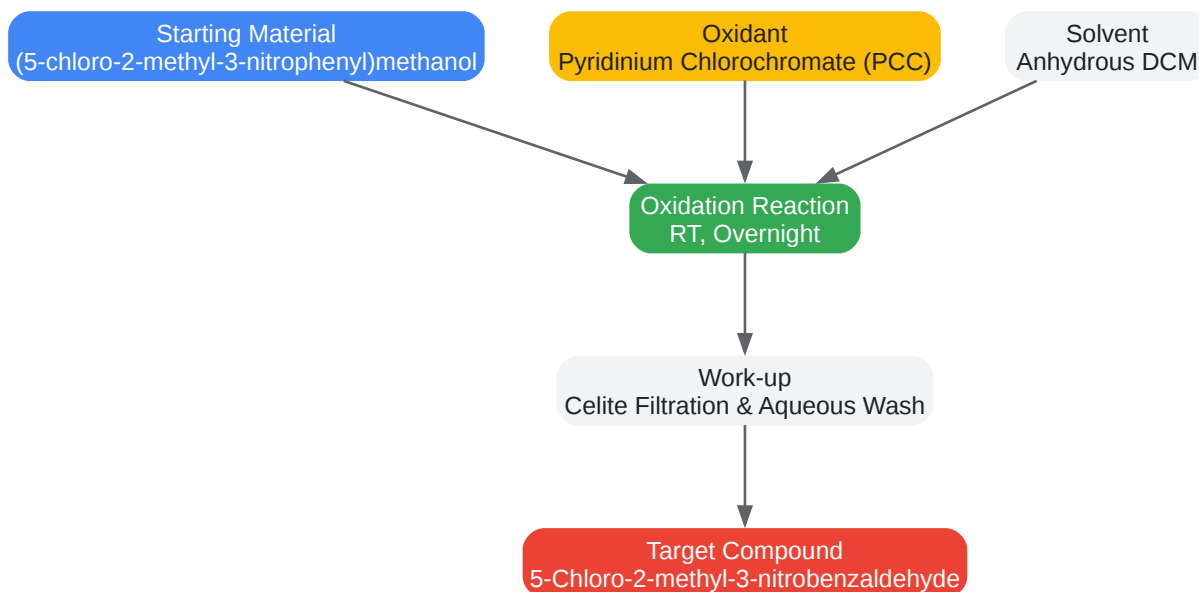
Mechanistic Synthesis & Reaction Causality

The most reliable and field-proven method for synthesizing **5-Chloro-2-methyl-3-nitrobenzaldehyde** is the controlled oxidation of its corresponding primary alcohol, (5-chloro-2-methyl-3-nitrophenyl)methanol.

Causality of Reagent Selection: Pyridinium chlorochromate (PCC) is selected as the oxidant over harsher reagents like the Jones reagent ($\text{CrO}_3/\text{H}_2\text{SO}_4$). While Jones reagent would over-oxidize the primary alcohol directly to a carboxylic acid, PCC in anhydrous conditions selectively halts the oxidation at the aldehyde stage. This preservation of the formyl group is mandatory for subsequent drug-linker coupling[1].

Step-by-Step Experimental Protocol

- **Preparation:** In an oven-dried round-bottom flask equipped with a magnetic stir bar, dissolve 1.823 g of (5-chloro-2-methyl-3-nitrophenyl)methanol in 20 mL of anhydrous dichloromethane (DCM) under an inert argon atmosphere. Causality: Anhydrous conditions prevent the formation of aldehyde hydrates, which are susceptible to over-oxidation.
- **Oxidation:** Add 2.047 g of Pyridinium chlorochromate (PCC) in small portions over 15 minutes at room temperature[1].
- **Reaction Monitoring:** Stir the opaque black mixture at room temperature overnight. Monitor via Thin Layer Chromatography (TLC) using a hexane/ethyl acetate system to confirm the total consumption of the starting alcohol.
- **Work-up & Filtration:** Dilute the mixture with an additional 20 mL of DCM. Filter the crude mixture through a short pad of Celite and silica gel. Causality: The silica/Celite pad traps the toxic, insoluble chromium byproduct (reduced chromium salts), allowing the soluble aldehyde to pass through.
- **Washing & Drying:** Wash the filtrate with distilled water (2×20 mL) and brine (20 mL). Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- **Isolation:** Filter off the drying agent and concentrate the solvent under reduced pressure to yield the target compound.



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Workflow for the selective oxidation of (5-chloro-2-methyl-3-nitrophenyl)methanol to the target aldehyde.

Analytical Validation: A Self-Validating System

To ensure scientific integrity, the synthesized batch must undergo a self-validating analytical workflow. You cannot rely solely on mass recovery; structural integrity must be proven orthogonally.

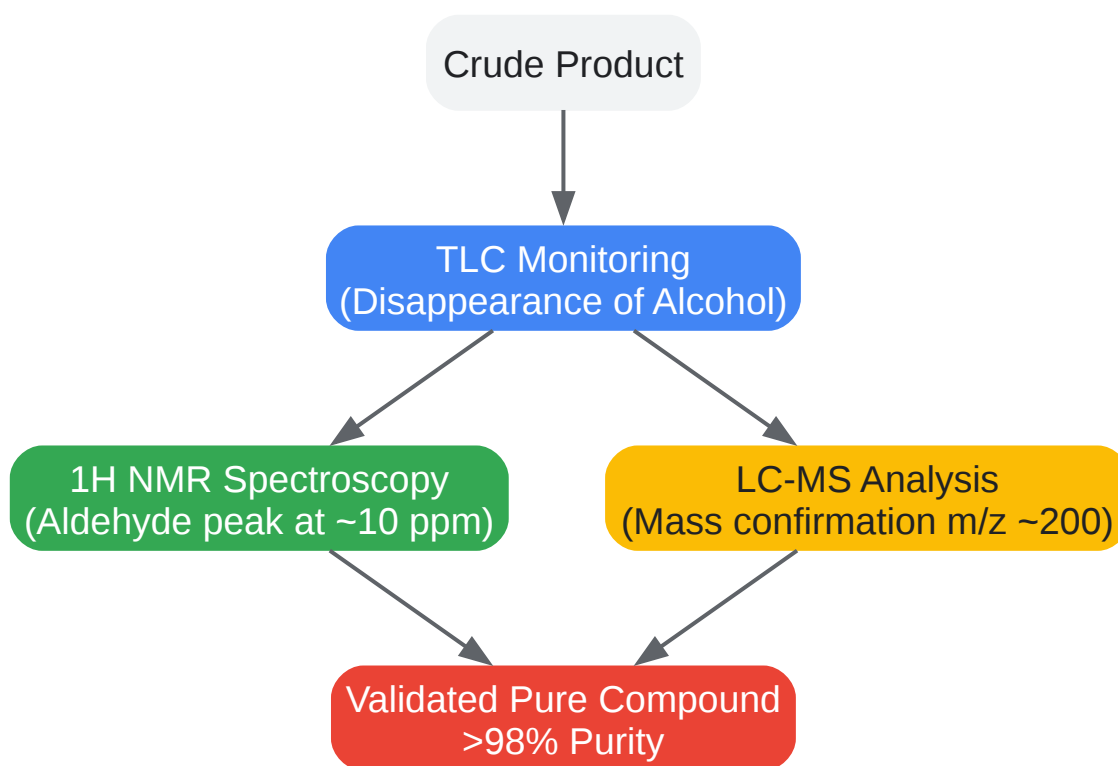
^1H NMR Spectroscopy (CDCl_3)

- Aldehyde Proton ($-\text{CHO}$): Expected as a sharp singlet at ~ 10.0 ppm. Causality: The strong electron-withdrawing nature of the carbonyl oxygen, combined with the magnetic anisotropy of the $\text{C}=\text{O}$ double bond, highly deshields this proton.
- Aromatic Protons: Two distinct signals (meta-coupling) between 7.5 – 8.0 ppm.
- Methyl Protons ($-\text{CH}_3$): A singlet at ~ 2.5 ppm. Causality: The benzylic position is slightly deshielded by the adjacent aromatic ring and the ortho-nitro/aldehyde groups.

- Validation Check: The complete disappearance of the benzylic -CH₂OH protons (typically around 4.7 ppm) confirms 100% conversion.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Aldehydes can exhibit poor ionization in standard Electrospray Ionization (ESI). However, a successful run will yield an [M+H]⁺ peak at m/z 200.0 (accounting for the ³⁵Cl isotope) and m/z 202.0 (for the ³⁷Cl isotope in a 3:1 ratio).



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Analytical workflow ensuring structural integrity and purity of the synthesized aldehyde.

Applications in Targeted Drug Discovery

In modern drug development, **5-Chloro-2-methyl-3-nitrobenzaldehyde** is a highly prized intermediate. According to recent patent literature, it is a core precursor in the synthesis of Retinoid-related orphan receptor gamma (ROR γ) modulators[1]. ROR γ is a master transcription factor critical in the regulation of Th17 cells, making it a prime target for autoimmune disease therapies.

The aldehyde moiety serves as an electrophilic node, allowing chemists to perform reductive aminations with complex piperazine derivatives, thereby constructing the macrocyclic or extended linker frameworks required to fit into the RORy ligand-binding domain.

References

- ChemScene:[2](#)
- Advanced ChemBlocks: [3](#)
- Sigma-Aldrich:
- Google Patents:[1](#)

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Sources

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- [2. chemscene.com \[chemscene.com\]](#)
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